5-Formyl-2-methoxybenzonitrile molecular weight

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Formyl-2-methoxybenzonitrile*
CAS No.:	*21962-50-5*
Cat. No.:	*B1344284*

Get Quote

An In-Depth Technical Guide to **5-Formyl-2-methoxybenzonitrile**: Properties, Synthesis, and Applications in Modern Drug Discovery

Executive Summary

5-Formyl-2-methoxybenzonitrile is a substituted aromatic compound featuring three key functional groups: a nitrile, an aldehyde, and a methoxy ether. This unique combination makes it a highly valuable and versatile building block in organic synthesis, particularly within the fields of medicinal chemistry and materials science. Its strategic placement of reactive sites allows for the construction of complex molecular architectures and heterocyclic systems that are central to the development of novel therapeutic agents. This guide provides a comprehensive technical overview of **5-Formyl-2-methoxybenzonitrile**, covering its physicochemical properties, robust methods for its synthesis and characterization, safety protocols, and its applications as a pivotal intermediate in drug discovery.

Core Molecular Profile and Physicochemical Properties

© 2026 BenchChem. All rights reserved.

A precise understanding of a compound's physical and chemical properties is fundamental for its effective use in research and development. **5-Formyl-2-methoxybenzonitrile** is an off-white to light yellow solid at room temperature.[1] Its structural attributes and key identifiers are critical for unambiguous sourcing and regulatory compliance.

The molecular structure of **5-Formyl-2-methoxybenzonitrile** consists of a benzene ring substituted with a cyano group (at C1), a methoxy group (at C2), and a formyl (aldehyde) group (at C5). This substitution pattern dictates its reactivity and its utility in directed synthesis.

Caption: Chemical structure of **5-Formyl-2-methoxybenzonitrile**.

Table 1: Physicochemical Data and Identifiers

Property	Value	Source
Molecular Weight	**161.16 g/mol**	**[2][3]**
Molecular Formula	$C_9H_7NO_2$	[2][3]
CAS Number	21962-50-5	[3]
Appearance	Off-white to light yellow solid	[1]
Melting Point	109-111 °C	[1]
Boiling Point	318 °C	[1]
IUPAC Name	5-formyl-2-methoxybenzonitrile	[2]
Common Synonyms	2-Cyano-4-methoxybenzaldehyde	[2]
SMILES	COC1=CC=C(C=C1C#N)C=O	[3]

| InChI Key | KEDMRUNNPUDXOQ-UHFFFAOYSA-N |[2] |

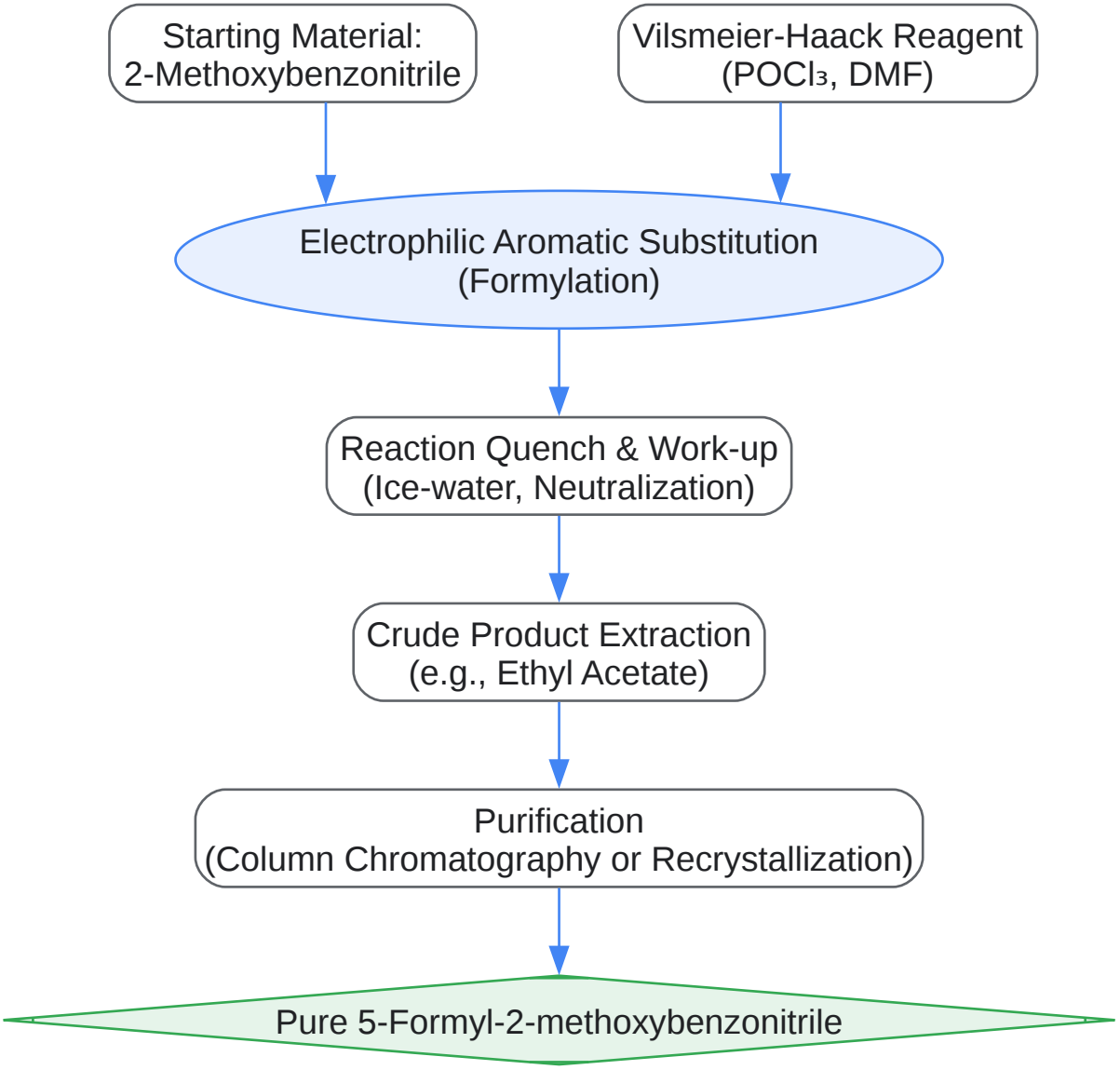
Synthesis and Purification Protocol

The synthesis of **5-Formyl-2-methoxybenzonitrile** requires a regioselective formylation of the precursor, 2-methoxybenzonitrile. The choice of synthetic route is governed by factors such as yield, scalability, and the cost of starting materials. The Vilsmeier-Haack reaction is a well-

© 2026 BenchChem. All rights reserved.

established and effective method for introducing a formyl group onto an electron-rich aromatic ring.

Causality of Experimental Design: The methoxy group at the C2 position is an ortho-, para-directing activator. Since the ortho position (C3) is sterically hindered, and the other ortho position (C6) is less activated, the formylation reaction preferentially occurs at the para position (C5), leading to the desired product with high regioselectivity. The Vilsmeier reagent (generated in situ from phosphorus oxychloride and dimethylformamide) acts as a mild electrophile, which is crucial for avoiding unwanted side reactions.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: General workflow for the synthesis of **5-Formyl-2-methoxybenzonitrile**.

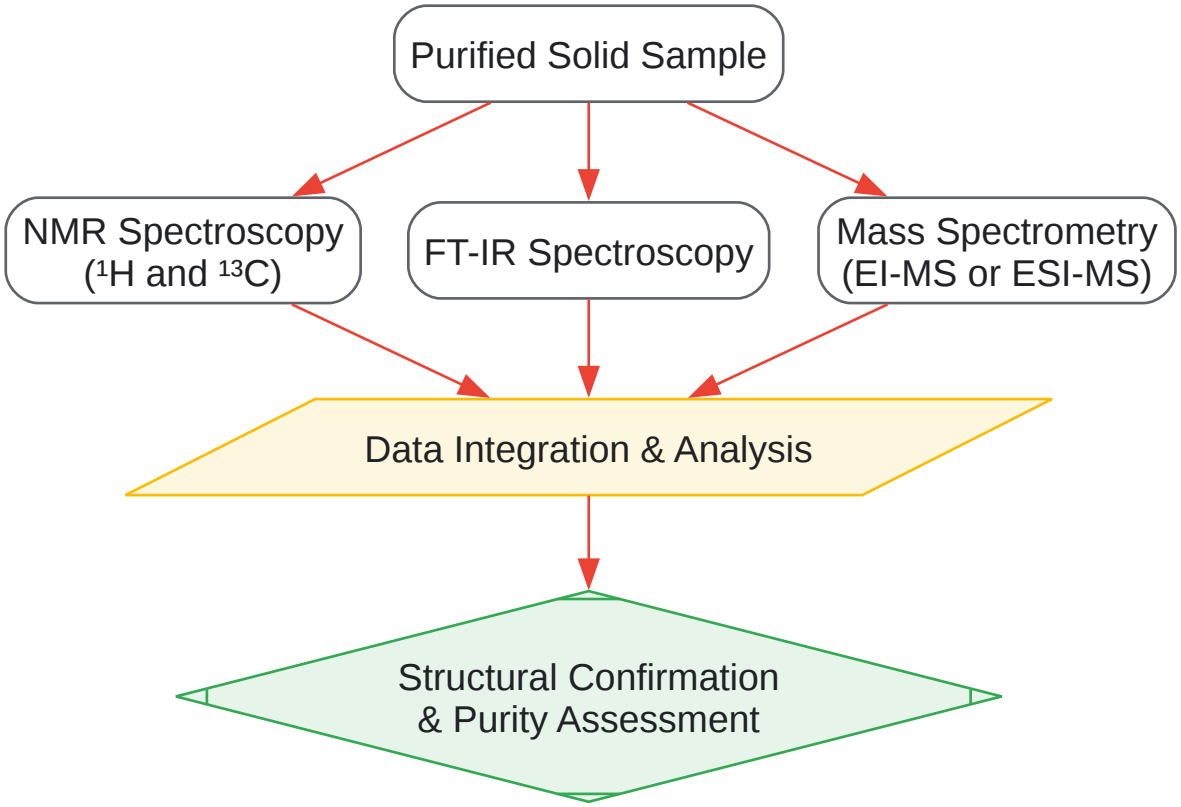
Step-by-Step Synthesis Protocol:

- Reagent Preparation: In a three-necked flask equipped with a dropping funnel and a nitrogen inlet, cool N,N-Dimethylformamide (DMF) to 0°C. Add phosphorus oxychloride ($POCl_3$) dropwise while maintaining the temperature below 10°C to form the Vilsmeier reagent.
- Reaction: Dissolve 2-methoxybenzonitrile in DMF and add it slowly to the prepared Vilsmeier reagent at 0°C. After the addition is complete, allow the mixture to warm to room temperature and then heat to 60-70°C for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Quenching and Work-up: Cool the reaction mixture and pour it carefully onto crushed ice with vigorous stirring. Neutralize the acidic solution with a saturated sodium bicarbonate or sodium hydroxide solution until the pH is approximately 7.
- Extraction: Extract the aqueous mixture multiple times with a suitable organic solvent, such as ethyl acetate or dichloromethane.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The resulting crude solid can be purified by column chromatography on silica gel or by recrystallization from a solvent system like ethanol/water to yield the pure product.

Analytical Characterization for Structural Validation

To ensure the identity and purity of the synthesized compound, a multi-technique analytical approach is mandatory. This self-validating system confirms that the material meets the stringent quality standards required for drug development.[4][5]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the analytical validation of **5-Formyl-2-methoxybenzonitrile**.

Table 2: Expected Spectroscopic Data

© 2026 BenchChem. All rights reserved.

Technique	Expected Result	Interpretation
^{1}H NMR	**Singlet ~9.9 ppm (1H)Multiplets ~7.5-7.9 ppm (3H)Singlet ~3.9 ppm (3H)**	**Aldehyde protonAromatic protonsMethoxy group protons**
^{13}C NMR	Peak >185 ppmPeaks 110-165 ppmPeak ~117 ppmPeak ~56 ppm	Aldehyde carbonyl carbonAromatic and nitrile carbonsNitrile carbonMethoxy carbon
IR Spectroscopy	~2230 cm^{-1} (strong)~1700 cm^{-1} (strong)~2850, 2750 cm^{-1} (medium)~1250 cm^{-1} (strong)	C≡N (nitrile) stretchC=O (aldehyde) stretchAldehydic C-H stretchC-O (ether) stretch

| Mass Spectrometry | Molecular Ion (M^+) at m/z = 161 | Corresponds to the molecular weight of $C_9H_7NO_2$ |

Safety, Handling, and Storage

Proper handling and storage are critical to ensure lab safety and maintain the integrity of the compound. **5-Formyl-2-methoxybenzonitrile** is classified with several hazards.

- Hazard Identification: The compound is harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[3] [6]
- Personal Protective Equipment (PPE): Standard laboratory PPE, including safety goggles, a lab coat, and chemical-resistant gloves, is required. Work should be conducted in a well-ventilated fume hood.[7]
- Storage: Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon). For long-term stability, refrigeration at 2-8°C is recommended.[3]
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations.

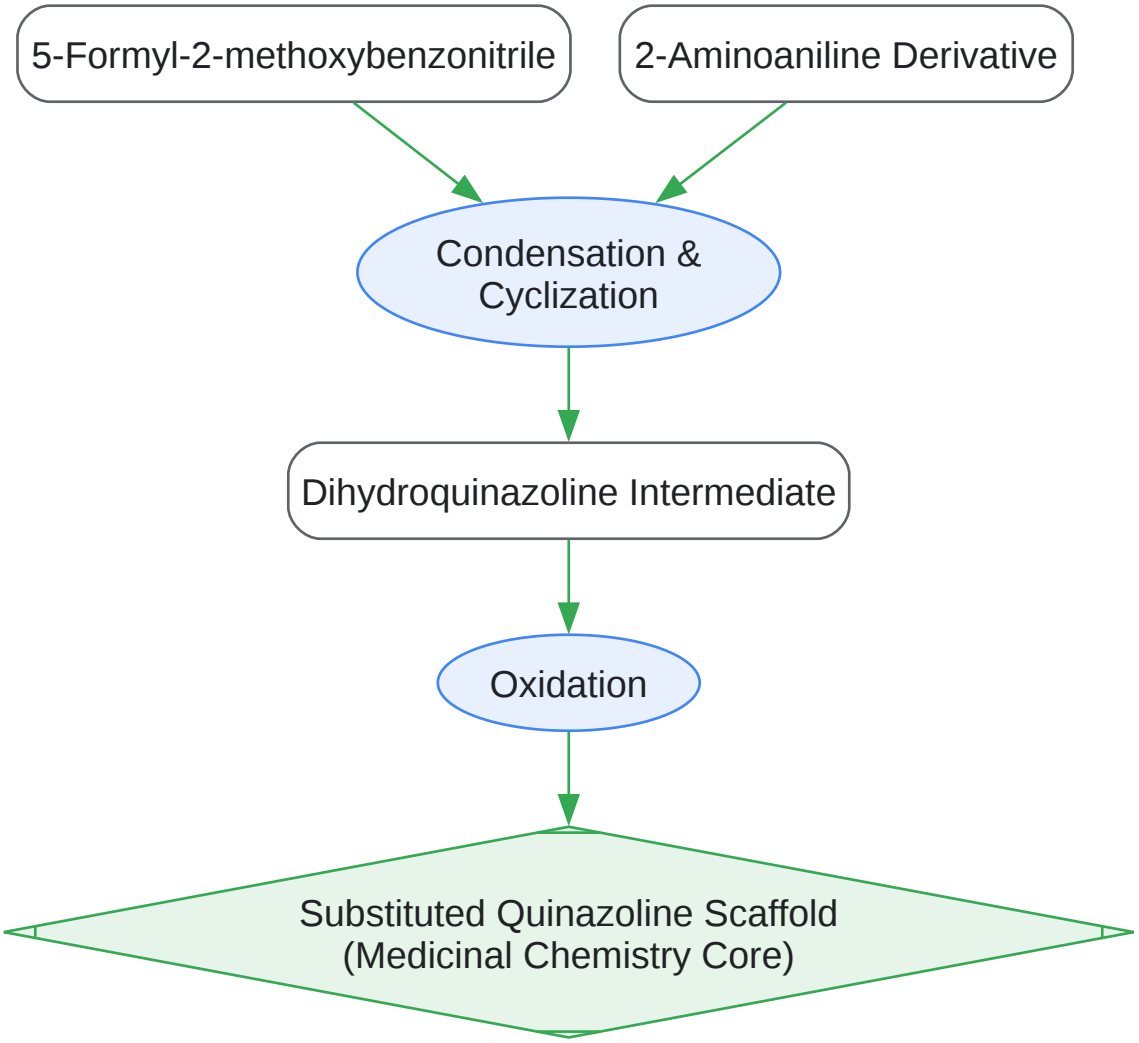
© 2026 BenchChem. All rights reserved.

Applications in Drug Discovery and Organic Synthesis

The true value of **5-Formyl-2-methoxybenzonitrile** lies in its capacity as a versatile intermediate. Its three distinct functional groups can be selectively manipulated to build complex molecular frameworks. For instance, its isomer, 4-formyl-3-methoxybenzonitrile, is a known intermediate in the synthesis of Finerenone, a non-steroidal mineralocorticoid receptor antagonist.[1] This highlights the relevance of this molecular scaffold in developing modern therapeutics.

Example Application: Synthesis of a Substituted Quinazoline Core The aldehyde group can undergo condensation with an amine, while the nitrile can be reduced or hydrolyzed. This dual reactivity is powerful for constructing heterocyclic systems, which are prevalent in pharmaceuticals.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: A potential synthetic pathway utilizing **5-Formyl-2-methoxybenzonitrile**.

This pathway illustrates how the aldehyde facilitates the initial imine formation and cyclization, leading to a core structure that can be further elaborated, demonstrating the compound's role in accelerating the discovery of new chemical entities.[8][9]

Conclusion

5-Formyl-2-methoxybenzonitrile is more than a simple chemical; it is an enabling tool for innovation in chemical and pharmaceutical research. With a molecular weight of 161.16 g/mol , its well-defined physicochemical properties, established synthetic routes, and clear analytical profile make it a reliable and versatile intermediate.[2][3] Its strategic utility in constructing

© 2026 BenchChem. All rights reserved.

complex, biologically relevant scaffolds underscores its importance for researchers, scientists, and drug development professionals aiming to push the boundaries of molecular design.

References

- 2-Formyl-5-methoxybenzonitrile | C9H7NO2 | CID 46835342. PubChem, National Institutes of Health. Available at: [Link]
- CN107721869A - A kind of synthetic method of the cyanobenzaldehyde of 2 methoxyl group 4. Google Patents.
- Solving Another Unknown Using NMR, IR and MS Spectroscopy - Example 3. YouTube. Available at: [Link]
- Identifying Unknown from IR, NMR, and Mass Spectrometry. Chemistry Steps. Available at: [Link]
- NMR, mass spectroscopy, IR - finding compound structure?. ResearchGate. Available at: [Link]
- Total Synthesis of Lucidimines/Ganocalicines A/B, Sinensine E, and Ganocochlearine E. ACS Publications. Available at: [Link]
- Spectroscopy and Spectrometry in Organic Chemistry. University of Wisconsin-Madison. Available at: [Link]
- Preparation method of 5-formyl-2-methoxy methyl benzoate. Google Patents.
- High-field NMR spectroscopy and FTICR mass spectrometry. Biogeosciences. Available at: [Link]
- Accelerating Drug Discovery: Synthesis of Complex Chemotypes via Multicomponent Reactions. National Institutes of Health. Available at: [Link]
- One-pot conversion of 2-nitrobenzonitriles to quinazolin-4(3H)-ones and synthesis of gefitinib and erlotinib hydrochloride. HETEROCYCLES. Available at: [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-formyl-3-methoxybenzonitrile | 21962-45-8 [chemicalbook.com]
- 2. 2-Formyl-5-methoxybenzonitrile | C9H7NO2 | CID 46835342 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 21962-50-5|5-Formyl-2-methoxybenzonitrile|BLD Pharm [bldpharm.com]
- 4. m.youtube.com [m.youtube.com]
- 5. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. fishersci.com [fishersci.com]
- 8. Accelerating Drug Discovery: Synthesis of Complex Chemotypes via Multicomponent Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 9. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- To cite this document: BenchChem. [5-Formyl-2-methoxybenzonitrile molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1344284/docs#5-formyl-2-methoxybenzonitrile-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.